

Synthesis of Ethanol, 2,2'-(pentadecylimino)bis-: A Technical Guide

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Compound of Interest

Compound Name: Ethanol, 2,2'-(pentadecylimino)bis-

Cat. No.: B1601796

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Introduction

Ethanol, 2,2'-(pentadecylimino)bis-, also known as N-pentadecyldiethanolamine, is a tertiary amine belonging to the N-alkyl diethanolamine family. These compounds are characterized by a hydrophilic diethanolamine head group and a long hydrophobic alkyl chain, rendering them effective non-ionic surfactants. Their amphiphilic nature makes them valuable in various industrial and research applications, including as emulsifiers, detergents, and corrosion inhibitors. This technical guide provides an in-depth overview of the primary synthesis pathways for **Ethanol, 2,2'-(pentadecylimino)bis-**, complete with detailed experimental protocols, quantitative data, and workflow diagrams to aid researchers, scientists, and drug development professionals in its preparation.

Core Synthesis Pathways

Two principal synthetic routes are predominantly employed for the preparation of **Ethanol, 2,2'-(pentadecylimino)bis-**: N-alkylation of diethanolamine and reductive amination of a long-chain aldehyde. Both methods offer distinct advantages and can be tailored to specific laboratory settings and available starting materials.

N-Alkylation of Diethanolamine

This widely utilized method involves the direct alkylation of diethanolamine with a suitable pentadecylating agent, typically a pentadecyl halide such as 1-bromopentadecane. The reaction proceeds via a nucleophilic substitution mechanism, where the secondary amine of

diethanolamine attacks the electrophilic carbon of the alkyl halide, leading to the formation of the desired tertiary amine.^[1] A base is typically required to neutralize the hydrohalic acid byproduct generated during the reaction.^[1]

Experimental Protocol: N-Alkylation of Diethanolamine with 1-Bromopentadecane

This protocol is adapted from established procedures for the synthesis of long-chain N-alkyldiethanolamines.

Materials:

- Diethanolamine
- 1-Bromopentadecane
- Sodium Carbonate (Na_2CO_3)
- Ethanol (or other suitable solvent like acetonitrile)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

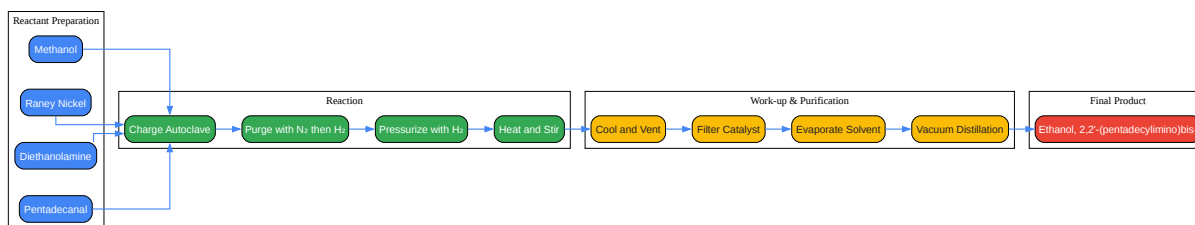
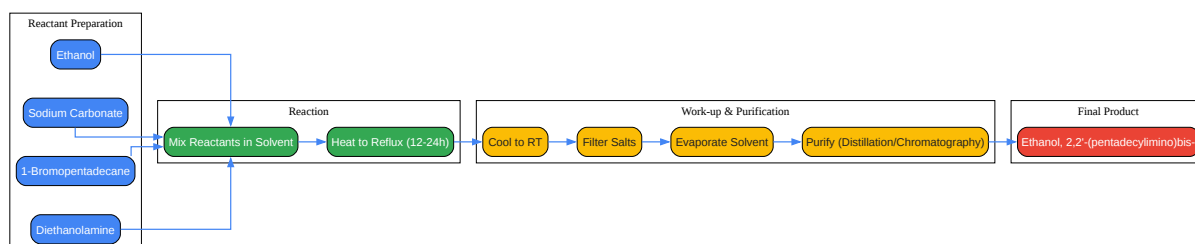
- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve diethanolamine (1.0 equivalent) and sodium carbonate (1.1 equivalents) in ethanol.
- Heat the mixture to reflux with vigorous stirring.
- Slowly add 1-bromopentadecane (0.95 equivalents) dropwise to the refluxing mixture.
- Continue refluxing the reaction mixture for 12-24 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.

- Evaporate the solvent from the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by vacuum distillation or column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **Ethanol, 2,2'-(pentadecylimino)bis-**.

Quantitative Data (Illustrative):

Parameter	Value	Reference
Molar Ratio (Diethanolamine:1-Bromopentadecane:Na ₂ CO ₃)	1 : 0.95 : 1.1	Adapted from general alkylation procedures
Reaction Temperature	Reflux (approx. 78 °C for ethanol)	Adapted from general alkylation procedures
Reaction Time	12 - 24 hours	Adapted from general alkylation procedures
Expected Yield	70 - 85%	Based on similar syntheses

Logical Workflow for N-Alkylation of Diethanolamine



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References

- 1. N-Hexadecyl diethanolamine | 18924-67-9 | Benchchem [benchchem.com]
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